

Proper Disposal Procedures: Methanone, (2-fluorophenyl)-2-thienyl-

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Compound of Interest

Compound Name: Methanone, (2-fluorophenyl)-2-thienyl-

CAS No.: 6933-30-8

Cat. No.: B14716779

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CAS: 55317-53-8 Formula: C₁₁H₇FOS Synonyms: (2-Fluorophenyl)(thiophen-2-yl)methanone; 2-Fluorophenyl 2-thienyl ketone[1][2][3]

Part 1: Executive Safety Summary & Hazard Identification[1][2][3]

Audience: Laboratory Managers, EHS Officers, and Synthetic Chemists.[1]

This guide defines the operational protocol for the disposal of **Methanone, (2-fluorophenyl)-2-thienyl-**. As a halogenated organosulfur compound, this substance presents specific challenges during thermal destruction (incineration), primarily the generation of hydrofluoric acid (HF) and sulfur oxides (SO_x).[1] Standard organic solvent disposal streams are often insufficient without verifying the facility's scrubber capacity.[3]

Chemical Profile & Hazard Matrix

The following data is synthesized from structural analogues (e.g., the para-isomer CAS 579-49-7) and functional group analysis.[1][2][3]

Property	Description
Physical State	Solid (crystalline powder), likely off-white to pale yellow.[1][2][3]
Reactivity	Stable under normal conditions. Incompatible with strong oxidizing agents. The thiophene ring is electron-rich and susceptible to electrophilic attack.[1][2][3]
Primary Hazards	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.[2][3][4][5]
Combustion Byproducts	Carbon oxides (CO, CO ₂), Hydrogen Fluoride (HF), Sulfur Oxides (SO _x).[1]
Solubility	Insoluble in water; soluble in organic solvents (DCM, Ethyl Acetate, Methanol).

Part 2: Immediate Spill Response & Containment[1][2][3]

Core Directive: In the event of a spill, the priority is to prevent the material from entering drainage systems where it can accumulate or hydrolyze.

Dry Spill Protocol (Powder)[1][2][6]

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves, safety goggles, and a lab coat. If dust generation is likely, use a NIOSH N95 respirator.[3]
- Containment: Do not dry sweep if dust is airborne.[2][3] Cover the spill with a damp paper towel or use a HEPA-filtered vacuum dedicated to hazardous chemicals.[1][2][3]
- Collection: Scoop material into a wide-mouth high-density polyethylene (HDPE) jar. Do not use glass if HF generation is suspected (unlikely at ambient T, but HDPE is safer for

fluorinated waste).[3]

- Labeling: Label as "Hazardous Waste - Solid - Toxic/Irritant."

Wet Spill Protocol (Solution)

- Absorb: Use an inert absorbent (Vermiculite or Diatomaceous Earth).[2][3] Do not use sawdust or paper-based absorbents if the solvent carrier is an oxidizer.[1][2][3]
- Neutralize: No neutralization is required for the ketone itself, but ensure the solvent carrier is stable.
- Clean Up: Wipe the surface with a soap/water solution after bulk removal.[3][5] Collect all wipes in the hazardous waste container.

Part 3: Waste Segregation & Packaging Strategy

Scientific Rationale: Proper segregation prevents "unknown" reactions in the waste stream and ensures the receiving incineration facility can identify the halogen/sulfur content.

Segregation Logic

- Do NOT mix with: Strong oxidizers (Peroxides, Nitric Acid), strong bases.[1]
- Compatible with: Halogenated organic solvent waste streams (e.g., DCM, Chloroform) IF the facility accepts solids/sludges in that stream.
- Preferred Stream: Dedicated "Solid Hazardous Waste" container for halogenated organics.
[2]

Packaging Requirements

- Primary Container: HDPE or Polypropylene screw-top jar.
- Secondary Containment: Place the jar within a clear plastic bag or secondary bin to prevent leakage during transport.
- Labeling: Must explicitly state "Contains Fluorine" and "Contains Sulfur".[2][3] This alerts the disposal facility to use scrubbers during incineration.

Part 4: Ultimate Disposal Methodology

The only compliant disposal method for this compound is High-Temperature Incineration with Flue Gas Scrubbing.[1][2][3]

The Mechanism of Destruction

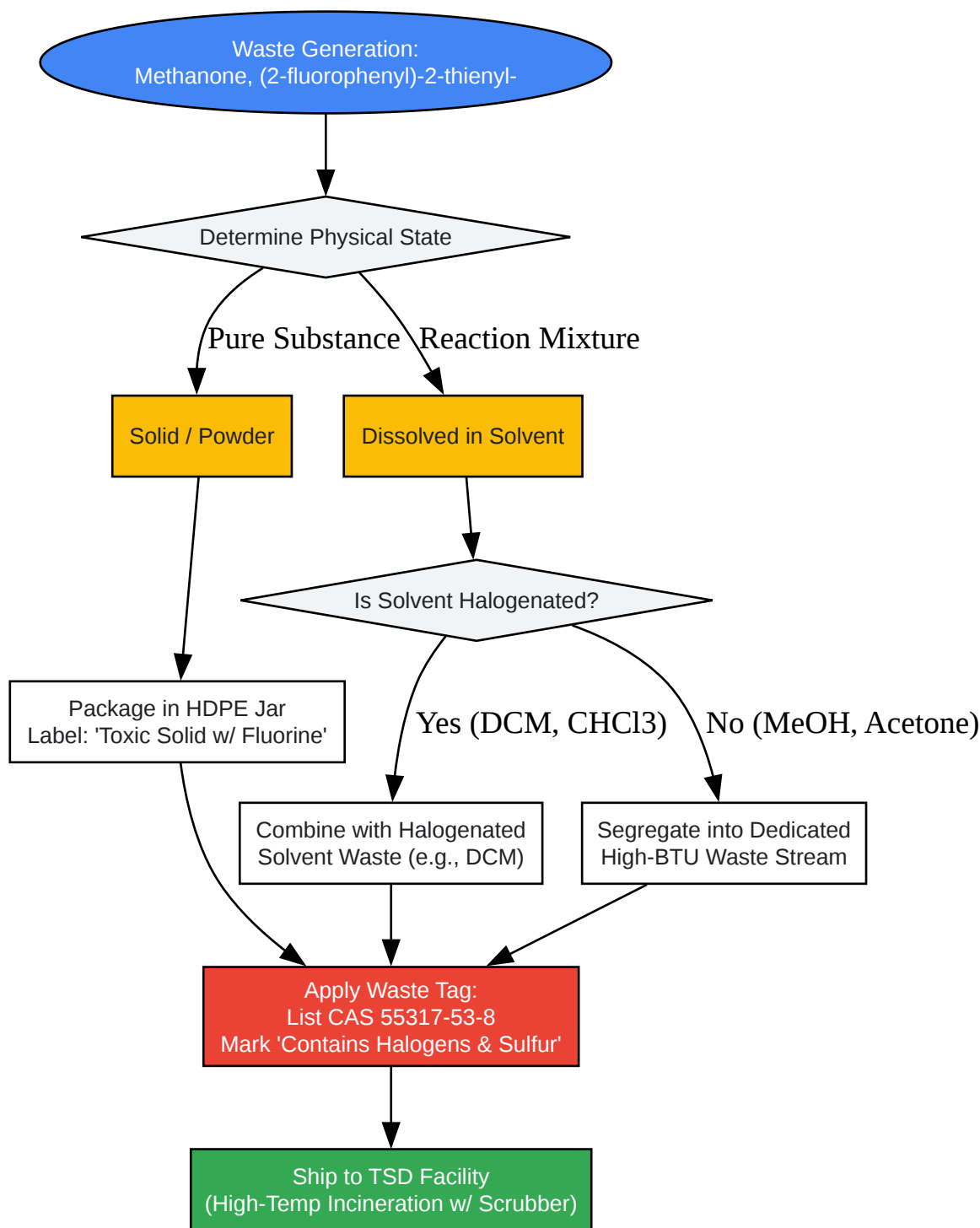
You cannot simply sewer this chemical.[3][6] Its lipophilicity suggests bioaccumulation potential, and its thermal decomposition releases toxic gases.[3]

- Combustion: The compound is injected into a kiln at $>1000^{\circ}\text{C}$.
 - Reaction:

[1][2][3]
- Scrubbing (Critical Step):
 - Sulfur Removal: The SO_2 is neutralized, typically with lime () to form Calcium Sulfate (Gypsum).
 - Fluorine Removal: The HF gas is highly corrosive and toxic.[3] It must be captured in a wet scrubber (often NaOH) to form NaF (Sodium Fluoride), preventing release into the atmosphere.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision logic for disposing of **Methanone, (2-fluorophenyl)-2-thienyl-** based on its state.



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Figure 1: Decision matrix for the segregation and disposal of fluorinated thiophene derivatives.

Part 5: Regulatory Compliance (US/EU)[1][2]

US EPA (RCRA)[1][2]

- Waste Code: This specific CAS is not P-listed or U-listed. However, it must be characterized.
- Characteristic: If dissolved in a flammable solvent (Flash point <60°C), it carries the D001 (Ignitable) code.[3]
- Toxicity: Unless a TCLP test proves otherwise, treat as hazardous based on the "Generator Knowledge" of its toxicity and halogen content.[3]
- Halogenated Solvents: If mixed with spent halogenated solvents (e.g., Methylene Chloride), the mixture adopts the F001/F002 codes.[7][8]

European Waste Catalogue (EWC)[1][2]

- Code 16 05 06:* Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.[1]
- Code 07 05 13:* Solid wastes containing dangerous substances (if generated from pharmaceutical manufacturing).[2]

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